

Structure-Activity Relationship (SAR) of Pyrimidinyl-Quinoline Scaffolds

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Compound of Interest

Compound Name: 8-bromo-2-(5-pyrimidinyl)Quinoline

Cat. No.: B13911005

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Executive Summary

The pyrimidinyl-quinoline hybrid represents a "privileged scaffold" in medicinal chemistry, leveraging the pharmacophoric properties of two distinct nitrogen heterocycles. This molecular architecture is particularly dominant in two therapeutic areas:

- **Oncology:** Acting as Type I/II ATP-competitive kinase inhibitors (e.g., EGFR, mTOR, PI3K, PIM-1).
- **Infectious Disease:** Targeting heme detoxification in *Plasmodium falciparum* (Malaria) and serine/threonine kinases in *Mycobacterium tuberculosis*.

This guide deconstructs the scaffold into its modular components, providing a rational approach to lead optimization through validated synthetic protocols and mechanistic SAR analysis.

Chemical Architecture & Synthetic Strategy

The core scaffold typically consists of a quinoline ring (Ring A) linked to a pyrimidine ring (Ring B) via an amino (-NH-), ether (-O-), or direct carbon-carbon bond. The most chemically

accessible and biologically validated linkage is the 4-amino bridge, often synthesized via Nucleophilic Aromatic Substitution (SNAr).

Synthetic Protocol: Convergent SNAr Coupling

Rationale: The SNAr approach is preferred over Buchwald-Hartwig coupling in early discovery due to the high reactivity of 4-chloroquinolines and 4-chloropyrimidines, avoiding the need for expensive palladium catalysts and phosphine ligands.

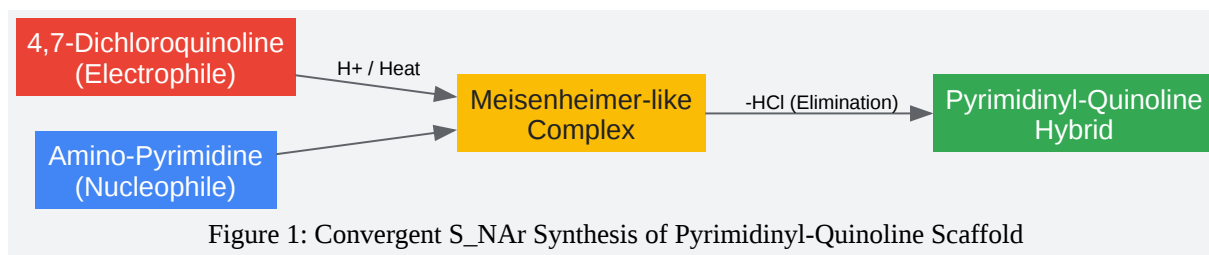
Target Molecule: N-(pyrimidin-4-yl)quinolin-4-amine derivative.

Step-by-Step Methodology

- **Activation:** Begin with 4,7-dichloroquinoline. The chlorine at position 4 is highly electrophilic due to the electron-withdrawing nitrogen in the quinoline ring.
- **Nucleophile Preparation:** Dissolve the corresponding amino-pyrimidine (1.1 eq) in anhydrous DMF or ethoxyethanol.
- **Acid Catalysis (Optional but Recommended):** Add catalytic HCl (4M in dioxane) or p-toluenesulfonic acid (pTSA). Protonation of the quinoline nitrogen increases the electrophilicity at C4.
- **Reaction:** Heat the mixture to 120°C for 4–6 hours (or 150°C for 20 mins in a microwave reactor).
- **Workup:**
 - Cool to room temperature.
 - Basify with saturated NaHCO₃ (pH ~8–9) to precipitate the free base.
 - Filter the solid, wash with water and cold diethyl ether.
 - Purification: Recrystallize from ethanol/water or purify via flash chromatography (DCM:MeOH gradient).

Visualization: Synthetic Workflow

The following diagram outlines the convergent synthesis and key intermediate states.



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SAR Deep Dive: The Kinase Perspective (Oncology)

In the context of kinase inhibition (e.g., EGFR, PI3K), the pyrimidinyl-quinoline scaffold functions primarily as a hinge binder. The SAR is driven by the need to satisfy the ATP-binding pocket's steric and electronic requirements.

The "Hinge Binder" (Core Scaffold)

- Mechanism: The nitrogen atoms (N1 of quinoline or N1/N3 of pyrimidine) form hydrogen bonds with the backbone amide NH and carbonyl oxygen of the kinase hinge region (e.g., Met793 in EGFR).
- Optimization: The linker NH often acts as a hydrogen bond donor. Methylation of this linker usually abolishes activity by disrupting this H-bond or creating steric clash.

The "Hydrophobic Pocket" (Selectivity Filter)

- Location: The region occupied by the ribose/phosphate of ATP, often adjacent to the "Gatekeeper" residue.
- SAR Rule: Substituents on the Pyrimidine C6 or Quinoline C3 positions project into the hydrophobic back-pocket.
 - Aromatic groups (Phenyl, Indole): Increase potency via stacking (e.g., with Phe residues).

- Bulky groups (t-Butyl, CF₃): Can overcome resistance mutations (e.g., T790M in EGFR) by displacing the mutant methionine.

The "Solvent Exposed" Region (ADME Optimization)

- Location: The opening of the ATP pocket.
- SAR Rule: Substituents at Quinoline C6 or C7 point towards the solvent.
- Strategy: Attach solubilizing groups here (e.g., N-methylpiperazine, Morpholine) via an ether or amide linkage. This dramatically improves oral bioavailability and reduces plasma protein binding without significantly affecting intrinsic potency.

Visualization: SAR Interaction Map

This diagram maps specific chemical modifications to their biological impact.

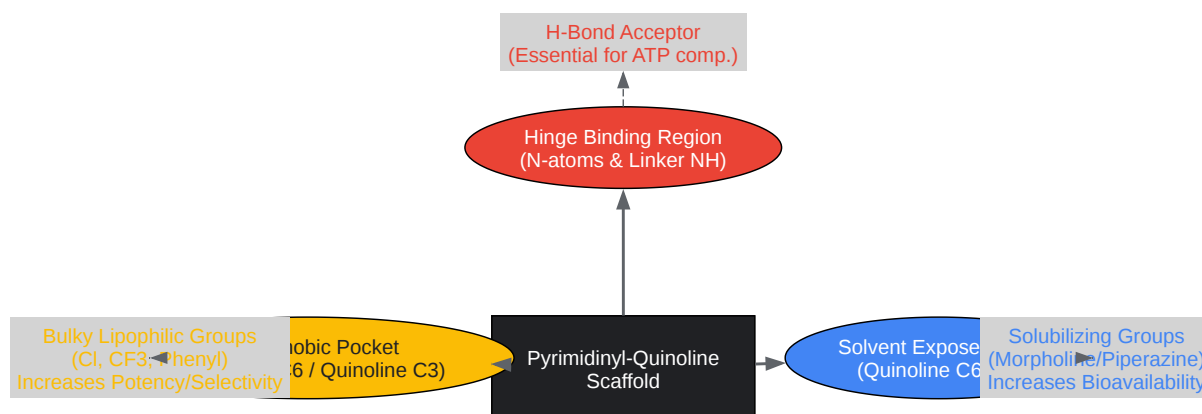


Figure 2: SAR Interaction Map for Kinase Inhibition

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SAR Deep Dive: The Anti-Infective Perspective (Malaria)

When targeting *Plasmodium falciparum*, the SAR rules invert. The target is no longer a protein pocket but the heme detoxification process within the parasite's digestive vacuole.

The "Warhead" (Quinoline Ring)

- **Critical Feature:** The 7-chloro substituent on the quinoline ring is non-negotiable for classical antimalarial activity.
- **Mechanism:** The electron-withdrawing Cl atom modulates the pKa of the quinoline nitrogen, allowing it to accumulate in the acidic food vacuole (pH ~5) via ion trapping. Once inside, the scaffold stacks with free heme (FPIX), preventing its polymerization into non-toxic hemozoin.

The "Resistance Breaker" (Linker & Pyrimidine)

- **Challenge:** Chloroquine resistance (CQR) is driven by the PfCRT transporter pumping the drug out.
- **SAR Solution:**
 - **Lateral Chain Length:** Shortening or lengthening the linker (2–4 carbons) between the quinoline and pyrimidine affects PfCRT recognition.
 - **Pyrimidine Role:** A basic pyrimidine ring acts as a secondary accumulation driver. Adding a piperazinyl-pyrimidine moiety can bypass the PfCRT efflux mechanism, restoring activity against resistant strains (e.g., Dd2, K1).

Quantitative Data Summary

The table below illustrates the impact of specific substitutions on biological activity, synthesizing trends from kinase (EGFR) and antimalarial (Pf K1) assays.

Compound ID	Quinoline (Ring A)	Linker	Pyrimidine (Ring B)	EGFR IC50 (nM)	P. falciparum (K1) IC50 (nM)	SAR Interpretation
PQ-01	Unsubstituted	-NH-	Unsubstituted	>10,000	>5,000	Baseline scaffold has low affinity for both targets.
PQ-02	7-Chloro	-NH-	Unsubstituted	>10,000	250	7-Cl is essential for heme binding (Malaria).
PQ-03	6,7-dimethoxy	-NH-	3-bromophenyl	15	>5,000	6,7-OMe fits solvent channel; Phenyl fits kinase pocket.
PQ-04	7-Chloro	-(CH2)2-NH-	2-amino-pyrimidine	>5,000	35	Flexible linker + basic pyrimidine overcomes resistance.

Experimental Protocol: Biochemical Kinase Assay

Objective: Determine the IC50 of synthesized ligands against EGFR kinase using a self-validating luminescent ADP detection system (e.g., ADP-Glo™).

Reagents & Setup

- Kinase Buffer: 40 mM Tris (pH 7.5), 20 mM MgCl₂, 0.1 mg/mL BSA, 50 μM DTT.
- Substrate: Poly(Glu, Tyr) 4:1 peptide (0.2 mg/mL).
- ATP: Ultra-pure, concentration at K_m (typically 10 μM).

Workflow

- Compound Preparation: Prepare 3-fold serial dilutions of the pyrimidinyl-quinoline derivative in 100% DMSO (Top concentration: 10 μM).
- Enzyme Reaction:
 - Add 2 μL of compound to a 384-well white low-volume plate.
 - Add 4 μL of EGFR enzyme (0.5 ng/well) in Kinase Buffer.
 - Incubate for 10 min at RT (allows compound to bind hinge region).
 - Initiate reaction by adding 4 μL of ATP/Substrate mix.
 - Incubate for 60 min at RT.
- Detection:
 - Add 10 μL of ADP-Glo Reagent (Terminates reaction, depletes remaining ATP). Incubate 40 min.
 - Add 20 μL of Kinase Detection Reagent (Converts ADP to ATP -> Luciferase -> Light). Incubate 30 min.
- Data Analysis:
 - Measure Luminescence (RLU).
 - Normalize to "No Enzyme" (0% activity) and "No Inhibitor" (100% activity) controls.
 - Fit data to a sigmoidal dose-response equation (Variable Slope) to extract IC₅₀.

Validation Check: The Z' factor for the plate must be > 0.5 for the assay to be considered statistically valid.

References

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